

Personal protective equipment for handling MeS-IMPY

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Compound of Interest

Compound Name: MeS-IMPY

Cat. No.: B12755591

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Essential Safety and Handling Guide for MeS-IMPY

Chemical Identity: **MeS-IMPY** is chemically known as N,N-dimethyl-4-(6-(methylthio)imidazo[1,2-a]pyridin-2-yl)benzenamine, with the CAS Number 955376-42-8.[1] It is utilized in research, including as a reference compound in the production of radiopharmaceuticals like [C-11]-**MeS-IMPY** for medical imaging.[2]

Disclaimer: A specific Safety Data Sheet (SDS) for **MeS-IMPY** is not readily available in the public domain. The following guidance is based on general laboratory safety principles, information on structurally related compounds such as N,N-dimethylaniline, and guidelines for handling imidazopyridine and pyridine-containing compounds. It is imperative for researchers to consult with their institution's Environmental Health & Safety (EHS) department for a comprehensive risk assessment before handling this compound.

Physicochemical Properties of MeS-IMPY

| Property | Value |
|-------------------|--|
| Systematic Name | N,N-dimethyl-4-(6-(methylthio)imidazo[1,2-a]pyridin-2-yl)benzenamine |
| CAS Number | 955376-42-8[1] |
| Molecular Formula | C ₁₆ H ₁₇ N ₃ S[1] |
| Molecular Weight | 283.39 g/mol [1] |
| Appearance | (Not specified, assume solid) |
| Solubility | (Not specified) |
| Boiling Point | (Not specified) |
| Melting Point | (Not specified) |

Operational Plan for Handling MeS-IMPY

This section provides a step-by-step guide for the safe handling of **MeS-IMPY** in a laboratory setting.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[3] The container should be tightly sealed.
- **Labeling:** Ensure the container is clearly labeled with the full chemical name and any known hazard information.

Personal Protective Equipment (PPE)

Due to the lack of specific toxicity data, a cautious approach is necessary. The recommended PPE is based on the potential hazards of structurally similar aromatic amines and heterocyclic compounds.

| PPE Category | Specification | Rationale |
|------------------------|---|---|
| Eye Protection | Safety glasses with side-shields or chemical splash goggles. | Protects against splashes and airborne particles. |
| Hand Protection | Chemical-resistant, impervious gloves (e.g., nitrile). | Prevents skin contact and potential absorption. |
| Skin Protection | Laboratory coat, long-sleeved clothing. | Minimizes the risk of skin exposure. |
| Respiratory Protection | Use in a well-ventilated area, preferably within a chemical fume hood. If dust generation is unavoidable, a NIOSH-approved respirator may be necessary. | Reduces the risk of inhalation. |

Handling and Use

- Location: All handling of **MeS-IMPY** should be conducted in a well-ventilated area, such as a certified chemical fume hood, to minimize inhalation exposure.
- Weighing: If weighing the solid compound, do so in a manner that minimizes dust generation.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Disposal Plan

Pyridine and its derivatives are generally considered hazardous waste.^[1]

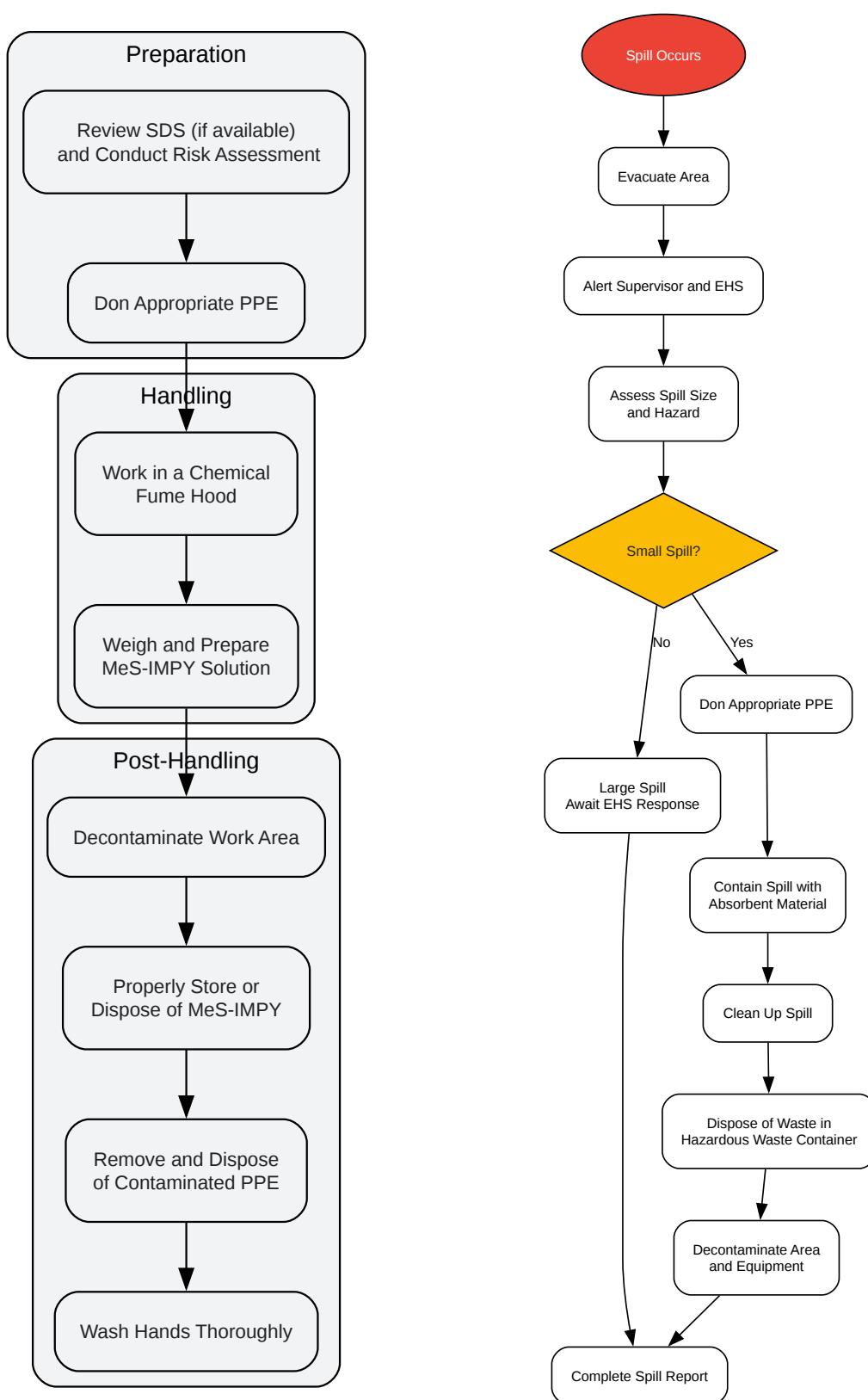
- Waste Collection: Collect all **MeS-IMPY** waste, including contaminated materials (e.g., gloves, wipes), in a designated, compatible, and properly labeled hazardous waste container. The container must be sealable and stored away from incompatible materials.^[1]
- Labeling: Clearly label the waste container with "Hazardous Waste" and the full chemical name: "N,N-dimethyl-4-(6-(methylthio)imidazo[1,2-a]pyridin-2-yl)benzenamine".

- Institutional Guidelines: Follow all local, state, and federal regulations, as well as your institution's specific EHS guidelines for chemical waste disposal. Do not pour down the drain or dispose of with regular trash.^[1]

Experimental Protocols and Visualizations

Safe Handling Workflow

The following diagram illustrates the standard operational workflow for safely handling **MeS-IMPY** in a research setting.



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